

Macranthoside A: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Macranthoside A*

Cat. No.: *B15579748*

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Abstract

Macranthoside A, a triterpenoid saponin isolated from *Lonicera macranthoides*, presents a complex and intriguing molecular architecture. This technical guide provides a detailed overview of the chemical structure and stereochemistry of **Macranthoside A**, based on available spectroscopic and chemical data. The molecule consists of a pentacyclic triterpenoid aglycone, specifically a dihydroxylated derivative of oleanolic acid, linked to a trisaccharide chain. This document outlines the precise connectivity and stereochemical configuration of the constituent monosaccharides and the aglycone, offering a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure

The chemical structure of **Macranthoside A** has been elucidated as 3-O- β -D-glucopyranosyl-(1 \rightarrow 3)- α -L-rhamnopyranosyl-(1 \rightarrow 2)- α -L-arabinopyranosyl-3 β ,23-dihydroxy-olean-12-en-28-oic acid[1]. This structure can be deconstructed into two primary components: the aglycone and the trisaccharide moiety attached at the C-3 position of the aglycone.

Aglycone: A Dihydroxylated Oleanane Triterpenoid

The aglycone of **Macranthoside A** is a derivative of the well-known pentacyclic triterpene, oleanolic acid. Specifically, it is identified as 3 β ,23-dihydroxy-olean-12-en-28-oic acid. The core structure is the oleanane skeleton, characterized by five fused six-membered rings. Key structural features of the aglycone include:

- A hydroxyl group at the C-3 position with β -stereochemistry.
- A second hydroxyl group at the C-23 position.
- A carbon-carbon double bond between C-12 and C-13.
- A carboxylic acid group at the C-28 position.

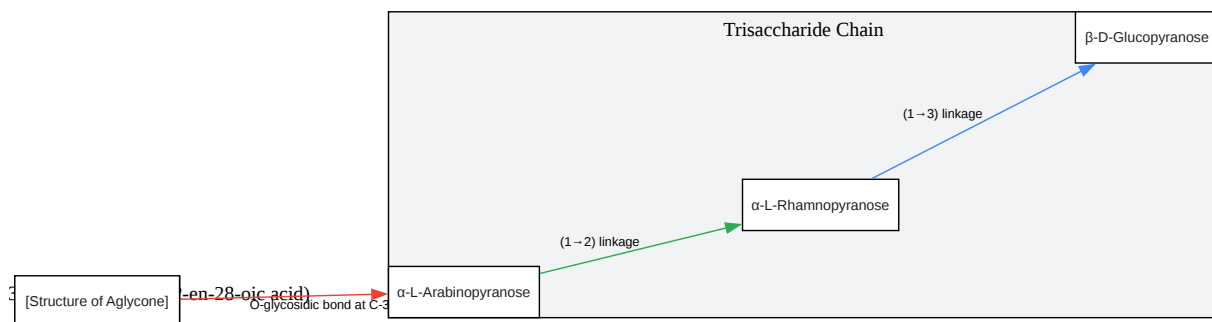
The stereochemistry of the numerous chiral centers within the oleanane framework is consistent with that of naturally occurring oleanolic acid derivatives.

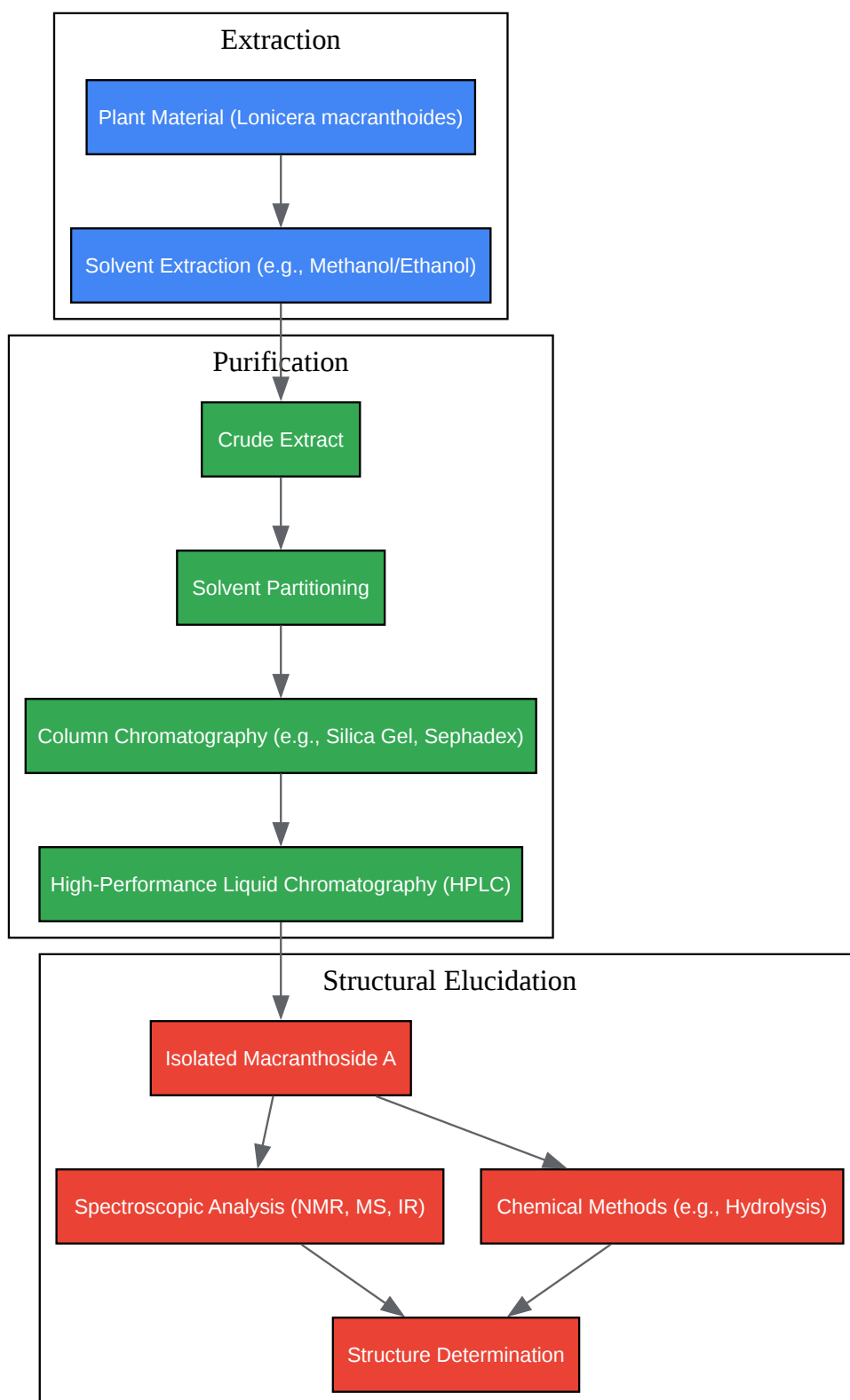
Trisaccharide Moiety

A linear trisaccharide chain is attached to the aglycone via an O-glycosidic bond at the C-3 hydroxyl group. The sugar chain consists of three monosaccharide units: L-arabinose, L-rhamnose, and D-glucose. The specific sequence and glycosidic linkages are as follows:

- The inner sugar is α -L-arabinopyranose, linked to the C-3 hydroxyl of the aglycone.
- The middle sugar is α -L-rhamnopyranose, which is linked to the C-2 position of the arabinose unit (1 \rightarrow 2 linkage).
- The terminal sugar is β -D-glucopyranose, linked to the C-3 position of the rhamnose unit (1 \rightarrow 3 linkage).

The complete chemical structure of **Macranthoside A** is depicted in the diagram below.





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References

- 1. researchgate.net [researchgate.net]
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